

# 5-Cyano-3-pyridinylboronic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Cyano-3-pyridinylboronic acid

Cat. No.: B1419486

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An In-Depth Technical Guide to **5-Cyano-3-pyridinylboronic Acid**: Properties, Synthesis, and Applications

## Introduction

**5-Cyano-3-pyridinylboronic acid** is a specialized heterocyclic organic compound that has emerged as a critical building block in modern synthetic chemistry. Its utility is most pronounced in the field of drug discovery and materials science, where the precise introduction of substituted pyridine rings is essential for tuning the biological activity, selectivity, and physicochemical properties of novel molecules.<sup>[1]</sup> As a bifunctional reagent, featuring both a nucleophilic boronic acid and an electron-withdrawing cyano-substituted pyridine ring, it offers chemists a versatile tool for constructing complex molecular architectures.

This guide provides a comprehensive overview of **5-Cyano-3-pyridinylboronic acid**, detailing its chemical properties, a robust synthesis protocol, and its primary application in palladium-catalyzed cross-coupling reactions. The content is tailored for researchers and drug development professionals who require a deep, practical understanding of this valuable synthetic intermediate.

## Physicochemical and Structural Properties

**5-Cyano-3-pyridinylboronic acid** is typically a white to light yellow crystalline solid that is stable under standard atmospheric conditions, rendering it convenient for storage and handling in a laboratory setting.<sup>[2][3][4]</sup> While it exhibits poor solubility in water, it is soluble in common

organic solvents such as methanol and acetonitrile.[2][3] The presence of the boronic acid moiety,  $-B(OH)_2$ , is central to its reactivity, while the cyano group and the nitrogen atom in the pyridine ring modulate its electronic properties and provide additional sites for molecular interactions.

Table 1: Core Properties of **5-Cyano-3-pyridinylboronic acid**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BN <sub>2</sub> O <sub>2</sub>	[2][4][5][6]
Molecular Weight	147.93 g/mol	[4][5][7]
CAS Number	497147-93-0	[5][8]
Appearance	White to light yellow crystalline powder/solid	[2][3][4]
Boiling Point	375.9 ± 52.0 °C (Predicted)	[2]
Density	1.34 g/cm <sup>3</sup> (Predicted)	[2]
SMILES String	OB(O)c1cncc(c1)C#N	[4]
InChI Key	CYEXXDYQJPRMIQ-UHFFFAOYSA-N	[4][7]

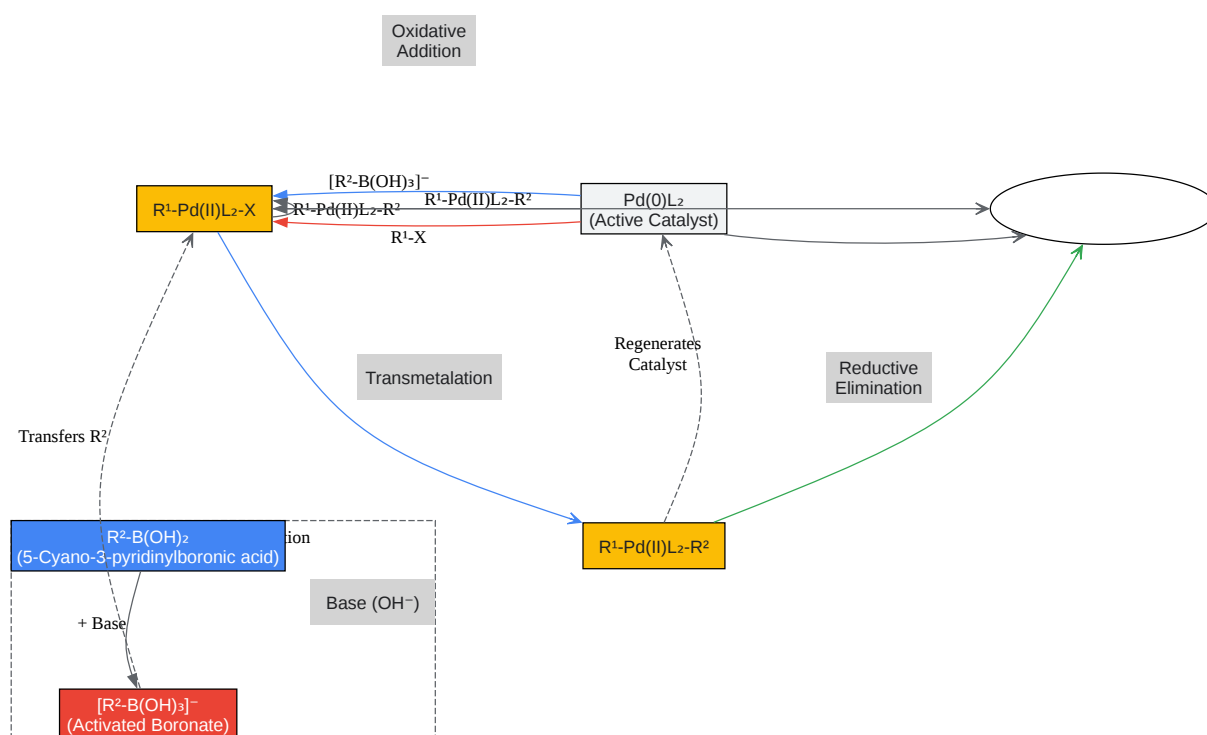
## Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The primary utility of **5-Cyano-3-pyridinylboronic acid** lies in its function as a coupling partner in the Suzuki-Miyaura reaction. This palladium-catalyzed process is a cornerstone of modern organic synthesis, enabling the formation of a carbon-carbon bond between an organoboron compound and an organohalide (or triflate).[9][10] The reaction is renowned for its mild conditions, high functional group tolerance, and stereoselectivity, making it indispensable in pharmaceutical development.[11]

## Reaction Mechanism

The catalytic cycle of the Suzuki-Miyaura reaction involves three fundamental steps:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide or iodide), forming a Pd(II) complex.<sup>[9][10]</sup> This is often the rate-limiting step.
- **Transmetalation:** The boronic acid is activated by a base (e.g.,  $K_2CO_3$ ,  $Cs_2CO_3$ ) to form a more nucleophilic boronate species. This species then transfers its organic group (the 5-cyano-3-pyridinyl moiety) to the palladium center, displacing the halide.<sup>[9][12]</sup>
- **Reductive Elimination:** The two organic fragments on the Pd(II) center couple and are eliminated from the metal, forming the final biaryl product and regenerating the Pd(0) catalyst, which re-enters the catalytic cycle.<sup>[10]</sup>



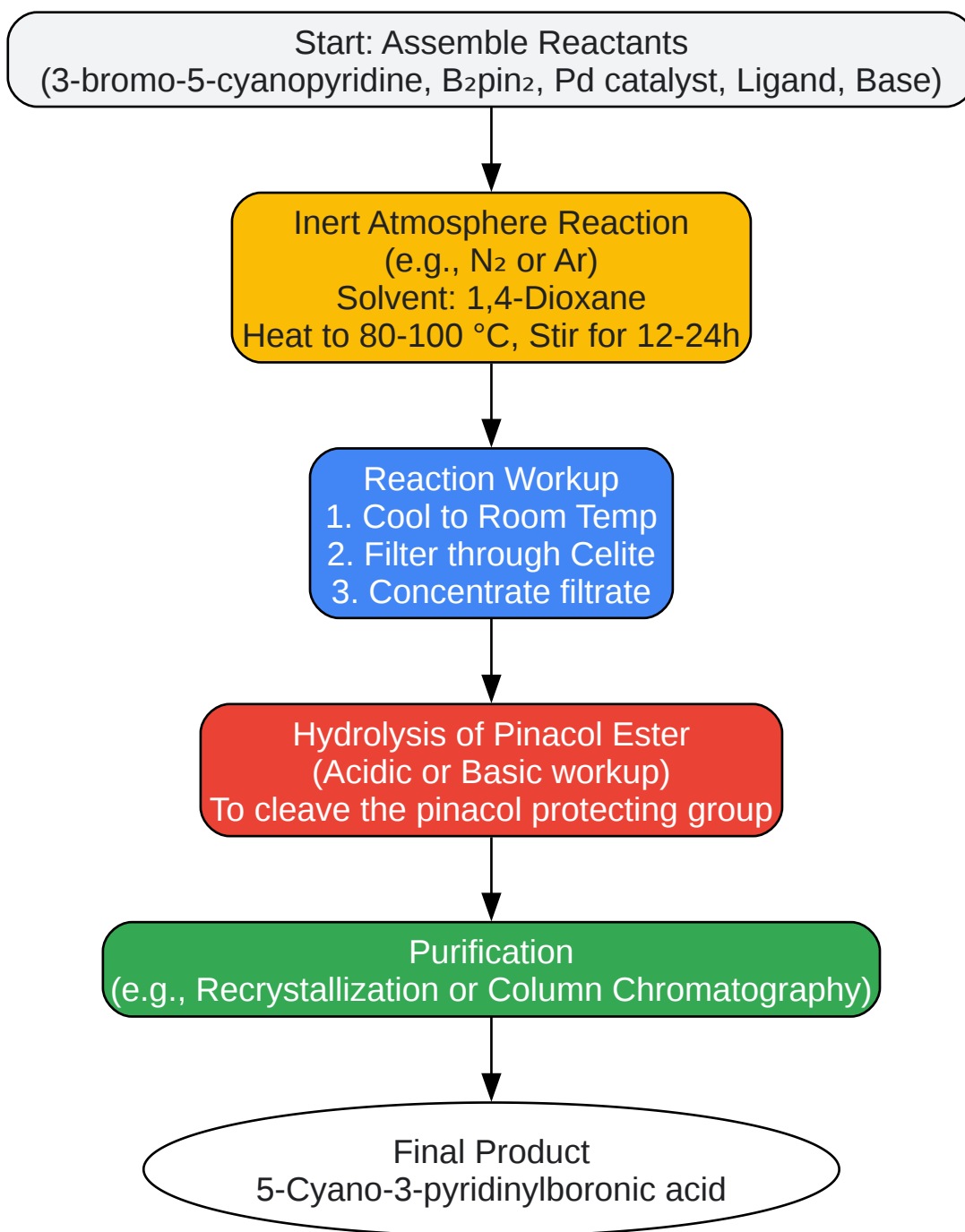
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**Figure 1:** Catalytic Cycle of the Suzuki-Miyaura Reaction.

# Synthesis Protocol for 5-Cyano-3-pyridinylboronic acid

The synthesis of **5-Cyano-3-pyridinylboronic acid** typically proceeds from a halogenated precursor, such as 3-bromo-5-cyanopyridine, via a palladium-catalyzed borylation reaction or a metal-halogen exchange followed by quenching with a boron electrophile. The following protocol is adapted from established procedures.[8]

## Experimental Workflow



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- To cite this document: BenchChem. [5-Cyano-3-pyridinylboronic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1419486#5-cyano-3-pyridinylboronic-acid-molecular-weight-and-formula]

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